

# Safe handling and disposal of 3-Ethoxy-2-hydroxy-6-nitrobenzaldehyde

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## Compound of Interest

Compound Name: 3-Ethoxy-2-hydroxy-6-nitrobenzaldehyde

Cat. No.: B144650

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## Technical Support Center: 3-Ethoxy-2-hydroxy-6-nitrobenzaldehyde

Disclaimer: No specific Safety Data Sheet (SDS) for **3-Ethoxy-2-hydroxy-6-nitrobenzaldehyde** (CAS No. 182067-57-8) was publicly available at the time of this document's creation. The following information is synthesized from the SDSs of structurally similar compounds, including other nitro- and ethoxy-substituted benzaldehydes. This guide should be used for informational purposes only. Always consult with a qualified safety professional and refer to any available supplier-specific information before handling this chemical.

## Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **3-Ethoxy-2-hydroxy-6-nitrobenzaldehyde**?

Based on data from similar nitrobenzaldehyde derivatives, the primary hazards are expected to be:

- Acute Oral Toxicity: Harmful if swallowed.<sup>[1][2]</sup>
- Skin Corrosion/Irritation: May cause skin irritation.<sup>[1][2]</sup>

- Serious Eye Damage/Eye Irritation: May cause serious eye irritation.[1][2]
- Respiratory Irritation: May cause respiratory tract irritation if inhaled as a dust or vapor.[1][2]

Q2: What personal protective equipment (PPE) should I wear when handling this compound?

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[2]
- Hand Protection: Wear suitable chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves prior to use.[2]
- Skin and Body Protection: Wear a lab coat or other protective clothing to prevent skin contact.
- Respiratory Protection: If handling fine powders or in a poorly ventilated area, use a NIOSH-approved respirator with a particulate filter.

Q3: How should I store **3-Ethoxy-2-hydroxy-6-nitrobenzaldehyde**?

Store the container tightly closed in a dry, cool, and well-ventilated place.[3] Keep it away from incompatible materials such as strong oxidizing agents, strong reducing agents, strong bases, and acids.[1]

Q4: What should I do in case of a spill?

For a small spill, you should:

- Ensure adequate ventilation and wear appropriate PPE.
- Avoid generating dust.
- Sweep up the solid material and place it into a suitable, labeled container for disposal.[1]
- Clean the spill area thoroughly.

Q5: How do I properly dispose of waste **3-Ethoxy-2-hydroxy-6-nitrobenzaldehyde**?

Dispose of the chemical and its container in accordance with local, regional, and national regulations. It should be treated as hazardous waste and disposed of at an approved waste disposal plant.<sup>[1]</sup> Do not allow it to enter the environment.<sup>[2]</sup>

## Troubleshooting Guides

### Issue: Unexpected Color Change of the Compound During Storage

- Possible Cause 1: Exposure to Light.
  - Troubleshooting Step: Some related compounds are light-sensitive.<sup>[4]</sup> Store the compound in an amber or opaque vial to protect it from light.
- Possible Cause 2: Contamination.
  - Troubleshooting Step: Ensure that storage containers are clean and dry before use. Use clean spatulas and tools when handling the compound.
- Possible Cause 3: Reaction with Air or Moisture.
  - Troubleshooting Step: Store the container tightly sealed to minimize exposure to air and humidity. For long-term storage, consider storing under an inert atmosphere (e.g., nitrogen or argon).

### Issue: Poor Solubility in a Nonpolar Solvent

- Possible Cause: Inherent Polarity.
  - Troubleshooting Step: The presence of hydroxyl, nitro, and ethoxy groups suggests that the molecule has significant polarity. Attempt to dissolve the compound in more polar organic solvents such as acetone, ethyl acetate, or short-chain alcohols. The product is likely to be water-soluble.<sup>[4]</sup>

### Issue: Inconsistent Experimental Results

- Possible Cause 1: Compound Degradation.

- Troubleshooting Step: Verify the purity of the compound using an appropriate analytical technique (e.g., NMR, LC-MS) before use, especially if it has been stored for an extended period.
- Possible Cause 2: Incompatible Reagents.
  - Troubleshooting Step: Review the reaction scheme for any potential incompatibilities. Based on related compounds, avoid strong oxidizing agents, strong reducing agents, strong bases, and acids.[1]

## Data Presentation

Table 1: Physicochemical Properties of **3-Ethoxy-2-hydroxy-6-nitrobenzaldehyde** and Related Compounds

Property	3-Ethoxy-2-hydroxy-6-nitrobenzaldehyde	2-Hydroxy-5-nitrobenzaldehyde	3-Ethoxy-4-hydroxybenzaldehyde
CAS Number	182067-57-8[3]	97-51-8[1]	121-32-4[4]
Molecular Formula	C <sub>9</sub> H <sub>9</sub> NO <sub>5</sub> [3]	C <sub>7</sub> H <sub>5</sub> NO <sub>4</sub> [1]	C <sub>9</sub> H <sub>10</sub> O <sub>3</sub> [4]
Molecular Weight	211.17 g/mol [3]	167.12 g/mol [1]	166.17 g/mol [4]
Appearance	Not specified	Dark yellow solid[1]	Off-white powder[4]
Melting Point	Not specified	125 - 129 °C[1]	Not specified

Table 2: Hazard Information for Structurally Similar Compounds

Hazard Statement	2-Hydroxy-5-nitrobenzaldehyde[1]	5-Ethoxy-2-hydroxybenzaldehyde[2]
Acute Oral Toxicity	Category 4 (Harmful if swallowed)	Category 4 (Harmful if swallowed)
Skin Irritation	Category 2 (Causes skin irritation)	Irritant
Eye Irritation	Category 2 (Causes serious eye irritation)	Category 2A (Causes serious eye irritation)
Respiratory Irritation	Category 3 (May cause respiratory irritation)	May be harmful if inhaled. Causes respiratory tract irritation.
Aquatic Hazard	Not specified	Harmful to aquatic life with long lasting effects

## Experimental Protocols

### Protocol 1: General Handling and Weighing of 3-Ethoxy-2-hydroxy-6-nitrobenzaldehyde

- Preparation:
  - Work within a certified chemical fume hood or a ventilated enclosure.
  - Ensure an eyewash station and safety shower are readily accessible.
  - Don the required PPE: safety goggles, chemical-resistant gloves, and a lab coat.
- Handling:
  - Before opening, allow the container to reach room temperature to prevent condensation of moisture.
  - Use a clean, dry spatula for transferring the solid compound.
  - Avoid creating dust. If the compound is a fine powder, handle it with extra care.

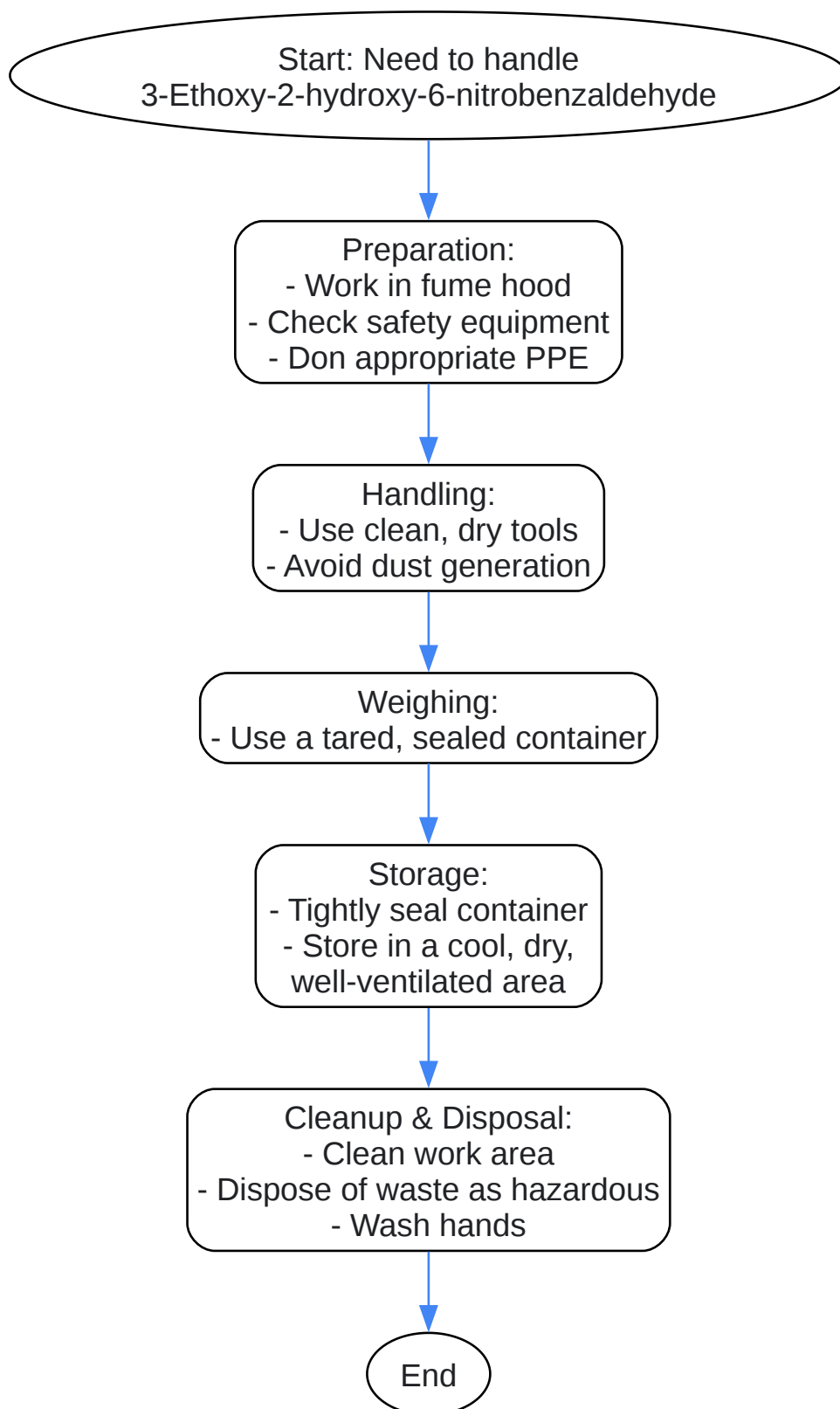
- Weighing:
  - Weigh the compound in a tared, sealed container (e.g., a vial with a cap) to minimize exposure to the atmosphere and prevent contamination.
- Post-Handling:
  - Tightly seal the main container and return it to its designated storage location.
  - Clean any contaminated surfaces.
  - Dispose of any contaminated weighing paper or other consumables as hazardous waste.
  - Wash hands thoroughly after handling.

## Protocol 2: Emergency First Aid Procedures (Based on Related Compounds)

- If Swallowed:
  - Rinse mouth with water.[\[1\]](#)[\[4\]](#)
  - Do NOT induce vomiting.[\[4\]](#)
  - Call a POISON CENTER or doctor/physician if you feel unwell.[\[1\]](#)
- If on Skin:
  - Immediately remove all contaminated clothing.
  - Wash the affected area with plenty of soap and water.[\[1\]](#)
  - If skin irritation occurs, seek medical advice/attention.[\[1\]](#)
- If in Eyes:
  - Rinse cautiously with water for several minutes.[\[1\]](#)
  - Remove contact lenses, if present and easy to do. Continue rinsing.[\[1\]](#)

- If eye irritation persists, get medical advice/attention.[\[1\]](#)
- If Inhaled:
  - Remove the person to fresh air and keep them at rest in a position comfortable for breathing.[\[1\]](#)
  - Call a POISON CENTER or doctor/physician if you feel unwell.[\[1\]](#)

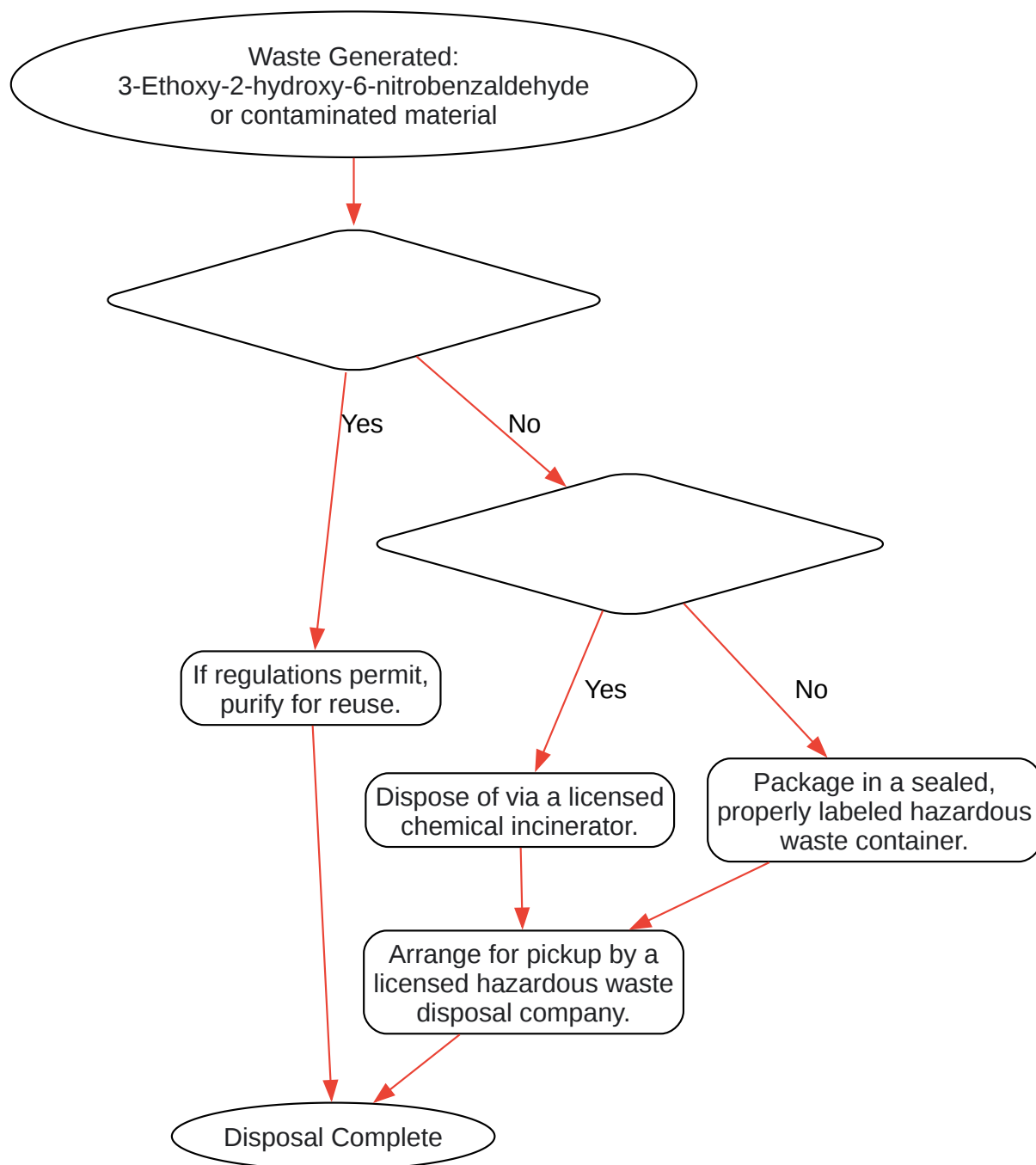
## Mandatory Visualizations



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Caption: A workflow diagram for the safe handling of **3-Ethoxy-2-hydroxy-6-nitrobenzaldehyde**.



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Caption: A decision tree for the proper disposal of **3-Ethoxy-2-hydroxy-6-nitrobenzaldehyde** waste.

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